

Application Note: Extraction of Tripropyl Phosphate (TPP) from Environmental Samples

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Compound of Interest

Compound Name: *Tripropyl phosphate*

Cat. No.: *B103840*

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Abstract

Tripropyl phosphate (TPP) is an organophosphorus compound used as a flame retardant and plasticizer.^{[1][2]} Its presence in the environment is of increasing concern, necessitating robust analytical methods for its detection and quantification in various environmental matrices. This application note provides detailed protocols for the extraction of TPP from water, soil/sediment, and biota samples, intended for researchers, scientists, and professionals in environmental monitoring and drug development. The methodologies described are based on established techniques for related organophosphate esters and are adaptable for TPP analysis.

Introduction

Tripropyl phosphate is utilized in a variety of industrial and consumer products, leading to its potential release into the environment. Monitoring TPP levels in environmental compartments such as water, soil, and biological tissues is crucial for assessing its environmental fate, transport, and potential risks to ecosystems and human health. Accurate quantification of TPP requires efficient extraction and cleanup procedures to isolate the analyte from complex sample matrices prior to instrumental analysis, typically by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).^{[3][4]} This document outlines recommended protocols for TPP extraction from diverse environmental samples.

Data Presentation

The following table summarizes recovery data for triaryl phosphates, which are structurally related to TPP and can provide an indication of the expected efficiency of the described extraction methods. It is important to note that these values are for related compounds and actual TPP recoveries should be determined experimentally through method validation.

Matrix	Extraction Method	Compound(s)	Fortification Level	Average Recovery (%)	Reference
River Water	Dichloromethane Extraction	TPP, o-, m-, p-TCP	0.5, 5.0, 50 µg/L	91 - 118	[3]
Sediment	Methanol-Water (9+1) Reflux	TPP and 4 other triaryl phosphates	0.05, 0.5 µg/g	88	[3]
Fish	Methanol/Polytron	5 triaryl phosphates	0.01, 0.1, 1.0 µg/g	89	[3]
Fish	Hexane/Ball Mill	5 triaryl phosphates	0.01, 0.1, 1.0 µg/g	97	[3]

*TPP: Triphenyl Phosphate; TCP: Tricresyl Phosphate isomers. Data for TPP in this table refers to Triphenyl Phosphate, a related compound.

Experimental Protocols

The following protocols are provided as a guide and should be validated for the specific sample matrix and analytical instrumentation used.

Protocol for Water Samples (Liquid-Liquid Extraction - LLE)

This protocol is adapted from methods for extracting other triaryl phosphates from water.[3]

1.1. Sample Collection and Preservation:

- Collect water samples in pre-cleaned amber glass bottles.
- To prevent degradation, acidify the sample to a pH < 2 with sulfuric acid immediately after collection.
- Store samples at 4°C and extract within 7 days.

1.2. Extraction Procedure:

- Allow the water sample (typically 1 L) to come to room temperature.
- Spike the sample with a surrogate standard to monitor extraction efficiency.
- Transfer the sample to a 2 L separatory funnel.
- Add 60 mL of dichloromethane to the separatory funnel.
- Shake the funnel vigorously for 2 minutes, with periodic venting to release pressure.
- Allow the layers to separate for at least 10 minutes.
- Drain the lower organic layer into a collection flask.
- Repeat the extraction two more times with fresh 60 mL portions of dichloromethane, combining the extracts.
- Dry the combined extract by passing it through a funnel containing anhydrous sodium sulfate.
- Concentrate the extract to approximately 1 mL using a rotary evaporator or a gentle stream of nitrogen.
- The extract is now ready for cleanup or direct instrumental analysis.

Protocol for Soil and Sediment Samples (Soxhlet or Pressurized Liquid Extraction)

This protocol is based on extraction techniques for organic pollutants from solid matrices.[\[3\]](#)

2.1. Sample Preparation:

- Air-dry the soil or sediment sample to a constant weight.
- Homogenize the sample by grinding and sieving.
- Store the sample in a clean glass container at 4°C.

2.2. Extraction Procedure (Soxhlet):

- Weigh approximately 10-20 g of the homogenized sample and mix it with an equal amount of anhydrous sodium sulfate.
- Spike the sample with a surrogate standard.
- Place the sample mixture into a Soxhlet extraction thimble.
- Add 200 mL of a 1:1 mixture of acetone and hexane to the round-bottom flask of the Soxhlet apparatus.
- Extract the sample for 16-24 hours.
- After extraction, allow the extract to cool.
- Concentrate the extract to about 5 mL using a rotary evaporator.
- Proceed with the cleanup step.

Protocol for Biota (Fish Tissue) Samples (QuEChERS-based Method)

This protocol is a general approach for extracting organic contaminants from fatty matrices.[\[4\]](#)

3.1. Sample Preparation:

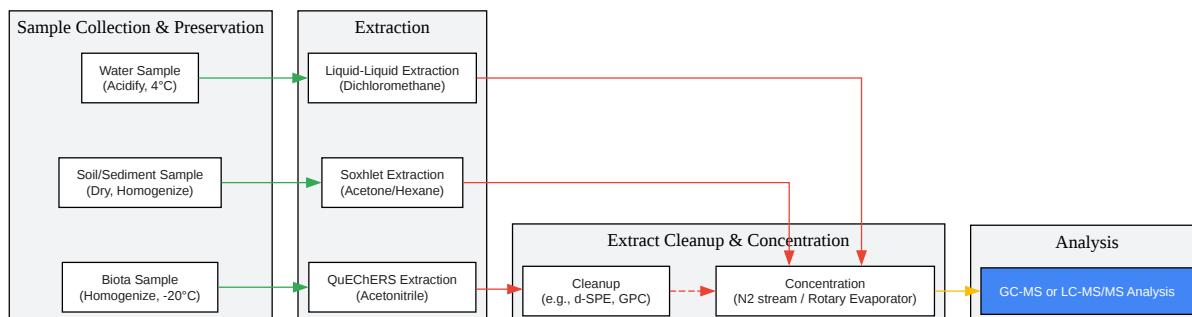
- Homogenize the tissue sample (e.g., fish fillet) using a blender or tissue homogenizer.
- Store the homogenized tissue at -20°C until extraction.

3.2. Extraction and Cleanup Procedure:

- Weigh approximately 2-5 g of the homogenized tissue into a 50 mL centrifuge tube.
- Spike the sample with a surrogate standard.
- Add 10 mL of acetonitrile.
- Homogenize the sample with the solvent for 1-2 minutes using a high-speed homogenizer.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
- Shake vigorously for 1 minute and then centrifuge at >3000 rpm for 5 minutes.
- Transfer the supernatant (acetonitrile layer) to a clean tube containing dispersive SPE cleanup sorbent (e.g., a mixture of primary secondary amine (PSA), C18, and MgSO₄) for lipid removal.
- Vortex for 1 minute and centrifuge for 5 minutes.
- Collect the cleaned extract and concentrate it to a final volume of 1 mL under a gentle stream of nitrogen.
- The extract is now ready for instrumental analysis.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the extraction and analysis of **tripropyl phosphate** from environmental samples.



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